2-bromophenyl pentyl ether chemical structure

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Compound of Interest

Compound Name:	*1-bromo-2-pentyloxybenzene*
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An In-Depth Technical Guide to 2-Bromophenyl Pentyl Ether: Synthesis, Characterization, and Applications

Introduction

2-Bromophenyl pentyl ether is an aromatic ether that holds potential as a building block in organic synthesis, particularly in the development of novel pharmaceutical compounds and advanced materials. The presence of a bromine atom on the phenyl ring provides a reactive handle for further functionalization through various cross-coupling reactions, while the pentyl ether group imparts lipophilicity, which can be crucial for modulating the pharmacokinetic properties of a molecule. This guide provides a comprehensive overview of the synthesis, structural elucidation, and potential applications of 2-bromophenyl pentyl ether, tailored for researchers and professionals in the fields of chemistry and drug discovery.

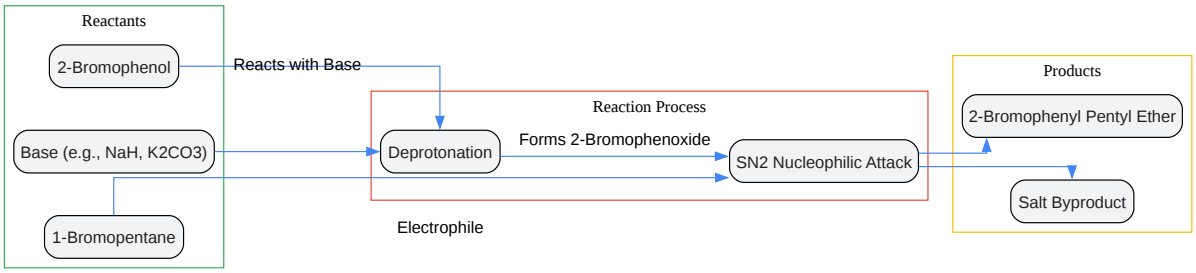
Synthesis of 2-Bromophenyl Pentyl Ether

The most direct and widely used method for the synthesis of 2-bromophenyl pentyl ether is the Williamson ether synthesis.[1] This reaction proceeds via an S_N2 mechanism, involving the nucleophilic attack of a phenoxide ion on an alkyl halide.[2][3]

Reaction Mechanism and Rationale

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The synthesis involves the deprotonation of 2-bromophenol with a suitable base to form the more nucleophilic 2-bromophenoxide. This is followed by the reaction of the phenoxide with a pentyl halide (e.g., 1-bromopentane). The choice of a primary alkyl halide like 1-bromopentane is critical to favor the S_N2 pathway and minimize competing elimination reactions that are more prevalent with secondary and tertiary halides.[1]



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Caption: Workflow for the Williamson Ether Synthesis of 2-Bromophenyl Pentyl Ether.

Experimental Protocol

The following is a generalized, step-by-step protocol for the synthesis of 2-bromophenyl pentyl ether.

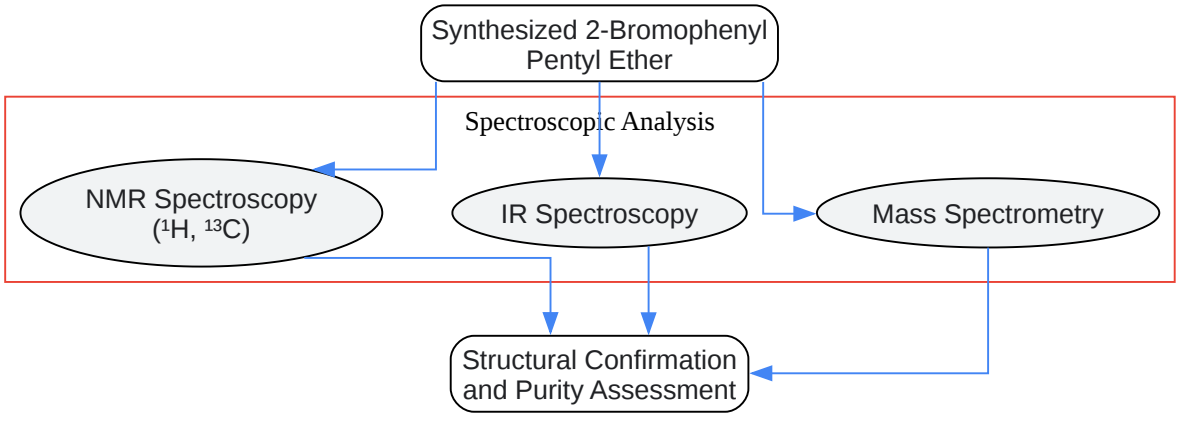
- Reaction Setup: To an oven-dried, round-bottomed flask equipped with a magnetic stir bar and a reflux condenser, add 2-bromophenol (1.0 eq) and a suitable anhydrous solvent such as acetone or dimethylformamide (DMF).
- Deprotonation: Add a base, such as potassium carbonate (K_2CO_3, 1.5 eq) or sodium hydride (NaH, 1.2 eq), to the solution. If using NaH, extreme caution must be exercised due to its reactivity with moisture.

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- Addition of Alkyl Halide: Add 1-bromopentane (1.2 eq) to the reaction mixture.
- Reaction: Heat the mixture to reflux and maintain the temperature for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Workup: After the reaction is complete, cool the mixture to room temperature. If DMF was used as the solvent, pour the mixture into water and extract with a suitable organic solvent like diethyl ether or ethyl acetate. If acetone was used, filter off the inorganic salts and evaporate the solvent.
- Purification: Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate. Concentrate the solution under reduced pressure to obtain the crude product. Further purification can be achieved by column chromatography on silica gel.[4][5]

Structural Elucidation and Characterization

The identity and purity of the synthesized 2-bromophenyl pentyl ether can be confirmed using a combination of spectroscopic techniques.



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Caption: Analytical workflow for the structural confirmation of 2-bromophenyl pentyl ether.

Spectroscopic Data

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The following table summarizes the expected spectroscopic data for 2-bromophenyl pentyl ether based on typical values for similar compounds.[6][7][8]

Technique	Expected Data
^{1}H NMR	Aromatic protons (4H) in the range of 6.8-7.6 ppm. Methylene protons adjacent to the ether oxygen (-OCH_2-) as a triplet around 4.0 ppm. Aliphatic protons of the pentyl chain (9H) between 0.9 and 1.8 ppm.
^{13}C NMR	Aromatic carbons in the range of 110-160 ppm. Carbon bearing the bromine atom at a distinct chemical shift. Methylene carbon adjacent to the ether oxygen (-OCH_2-) around 68-75 ppm. Aliphatic carbons of the pentyl chain between 14 and 30 ppm.
IR Spectroscopy	C-O-C stretching vibrations for aryl-alkyl ethers typically show two bands around 1250 cm^{-1} and 1050 cm^{-1}.[8][9] C-H stretching of the aromatic ring just above 3000 cm^{-1} and of the aliphatic chain just below 3000 cm^{-1}. C-Br stretching in the fingerprint region, typically below 1000 cm^{-1}.
Mass Spectrometry (EI)	The molecular ion peak (M^+) should be observable, along with a characteristic M+2 peak of similar intensity due to the presence of the bromine isotopes (^{79}Br and ^{81}Br). Fragmentation patterns would likely involve cleavage of the C-O bond and fragmentation of the pentyl chain.[10][11]

Potential Applications in Drug Development and Research

While specific applications for 2-bromophenyl pentyl ether are not extensively documented, its structure suggests several potential uses in research and development.

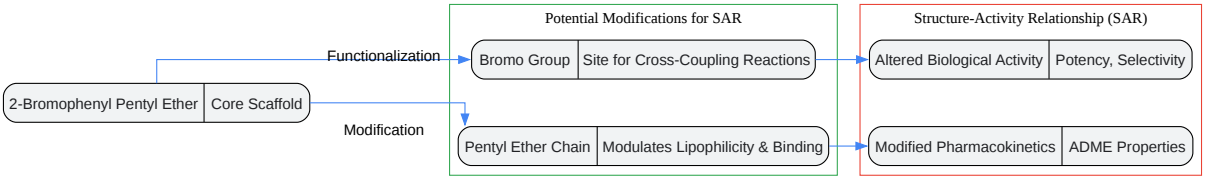
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- Scaffold for Medicinal Chemistry: The 2-bromophenyl moiety is a versatile scaffold. The bromine atom can be readily replaced or modified using various transition metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira) to introduce diverse functional groups and build molecular complexity.[12]

- Modulation of Physicochemical Properties: The pentyl ether group increases the lipophilicity of the molecule, which can enhance its ability to cross cell membranes. This is a critical parameter in drug design for optimizing absorption, distribution, metabolism, and excretion (ADME) properties.

- Fragment-Based Drug Discovery: As a relatively small molecule with defined chemical features, it could serve as a fragment in fragment-based drug discovery campaigns to identify new binding motifs for biological targets.

- Precursor for Biologically Active Molecules: Brominated aromatic compounds are precursors to a wide range of biologically active molecules, including inhibitors of protein-protein interactions and other therapeutic agents.[13]



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Caption: Conceptual diagram of Structure-Activity Relationship (SAR) studies for 2-bromophenyl pentyl ether.

Safety and Handling

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While a specific safety data sheet (SDS) for 2-bromophenyl pentyl ether is not readily available, precautions for handling this compound can be inferred from data on structurally related chemicals, such as other brominated aromatic compounds and ethers.[14]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.[14]
- Storage: Store in a tightly sealed container in a cool, dry place away from heat and ignition sources.
- Disposal: Dispose of the chemical waste in accordance with local regulations.

Conclusion

2-Bromophenyl pentyl ether is a valuable chemical intermediate with significant potential in synthetic organic chemistry and drug discovery. Its synthesis via the robust Williamson ether synthesis is straightforward, and its structure can be unambiguously confirmed through standard spectroscopic methods. The strategic placement of the bromo and pentyl ether functionalities makes it an attractive starting material for the generation of diverse molecular architectures with tunable physicochemical properties, paving the way for the discovery of new therapeutic agents and functional materials.

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